



Application Notes and Protocols for Studying Synaptic Transmission with Diadenosine Pentaphosphate (Ap5A)

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Compound of Interest		
Compound Name:	Diadenosine pentaphosphate	
	pentasodium	
Cat. No.:	B15597894	Get Quote

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Introduction

Diadenosine pentaphosphate (Ap5A) is an endogenous purinergic signaling molecule found within synaptic terminals and released upon neuronal stimulation.[1] As a member of the diadenosine polyphosphate family, Ap5A acts as a neurotransmitter or neuromodulator by interacting with various purinergic receptors, thereby influencing synaptic transmission and plasticity.[2][3] Its ability to modulate both excitatory and inhibitory synapses makes it a valuable tool for dissecting the complex roles of purinergic signaling in the central and peripheral nervous systems. These application notes provide a comprehensive overview of the use of Ap5A in studying synaptic transmission, including its mechanism of action, quantitative data on its effects, and detailed protocols for key experimental procedures.

Mechanism of Action

Ap5A exerts its effects by binding to and activating specific subtypes of purinergic receptors, primarily P2 receptors.[2] Unlike ATP, which has broad activity across many P2X and P2Y receptors, Ap5A exhibits a more selective profile. It has been shown to act on P2X receptors, which are ligand-gated ion channels, leading to cation influx and membrane depolarization.[2] Additionally, Ap5A can activate certain G protein-coupled P2Y receptors, initiating intracellular



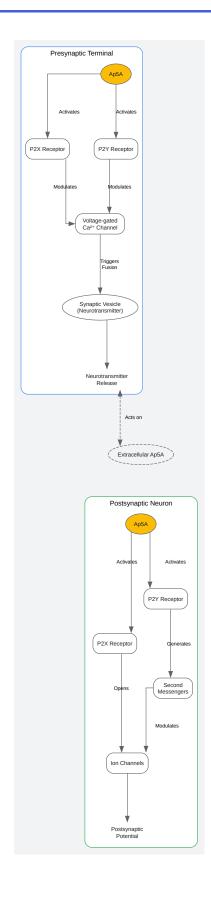
Methodological & Application

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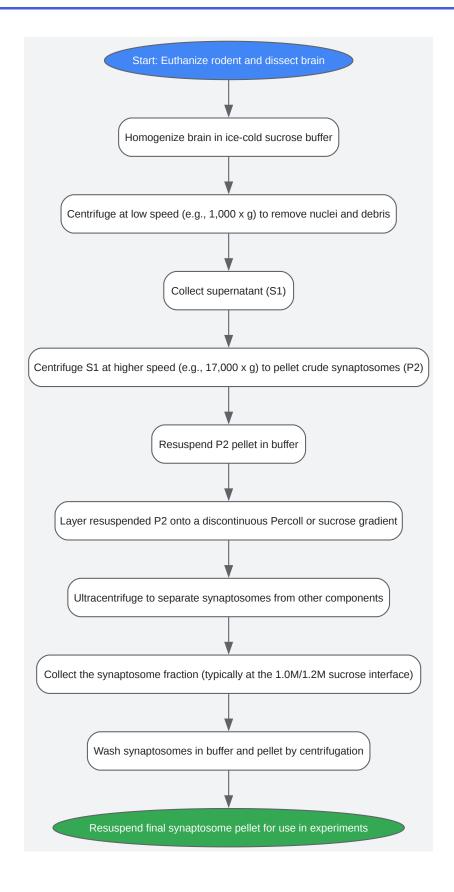
signaling cascades that can modulate ion channel activity and neurotransmitter release.[2] Some evidence also points to the existence of specific P4 purinoceptors that are preferentially activated by diadenosine polyphosphates like Ap5A, leading to calcium influx and positive modulation of synaptic transmission.[2]

The following diagram illustrates the primary signaling pathways activated by Ap5A at the synapse:

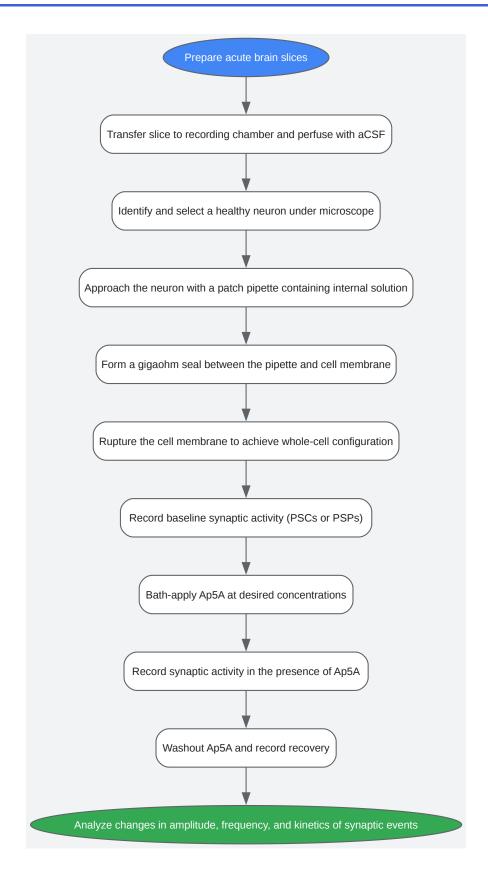












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